

Technical Deep Dive: I-CBP 112 – Mechanism & Application in Chromatin Biology

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Compound of Interest

Compound Name: *I-CBP 112*

Cat. No.: *B1573860*

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Executive Summary

I-CBP 112 is a highly potent, selective chemical probe designed to target the bromodomains of the paralogous transcription co-activators CBP (CREBBP) and p300 (EP300). Unlike pan-BET inhibitors (e.g., JQ1) that target BRD4, **I-CBP 112** provides a precision tool for dissecting the specific roles of CBP/p300 in chromatin architecture and oncogenic signaling.

This guide serves as a technical manual for utilizing **I-CBP 112** in experimental workflows. It moves beyond basic descriptions to explore the compound's unique mechanism of action—specifically its dual ability to displace CBP/p300 from chromatin while paradoxically stimulating HAT catalytic activity at specific histone residues.

Molecular Mechanism of Action[1]

Structural Basis and Selectivity

I-CBP 112 functions as an acetyl-lysine (Kac) mimetic.[1] It binds to the hydrophobic pocket of the CBP/p300 bromodomain, competitively displacing the protein from acetylated chromatin.

- **Binding Mode:** The compound mimics the acetylated lysine residue of histone tails, occupying the asparagine-anchored binding pocket (Asn1168 in CBP) essential for

bromodomain recognition.

- **Selectivity:** A critical feature of **I-CBP 112** is its selectivity profile.^{[1][2][3]} It spares the BET family (BRD2, BRD3, BRD4), which is crucial for distinguishing CBP-driven pathology from general transcriptional elongation defects.

The Mechanistic Paradox: Displacement vs. Activation

While **I-CBP 112** displaces CBP/p300 from chromatin, it induces a conformational change that allosterically activates the adjacent HAT (Histone Acetyltransferase) domain.

- **Chromatin Displacement:** High-affinity binding prevents the bromodomain from "reading" acetylated nucleosomes, increasing the protein's mobility (measured via FRAP).
- **HAT Hyperactivation:** Contrary to simple inhibition, **I-CBP 112** binding stimulates the acetylation of H3K18 and H3K23.^[4] This suggests that the bromodomain normally exerts an auto-inhibitory constraint on the HAT domain, which the ligand releases.

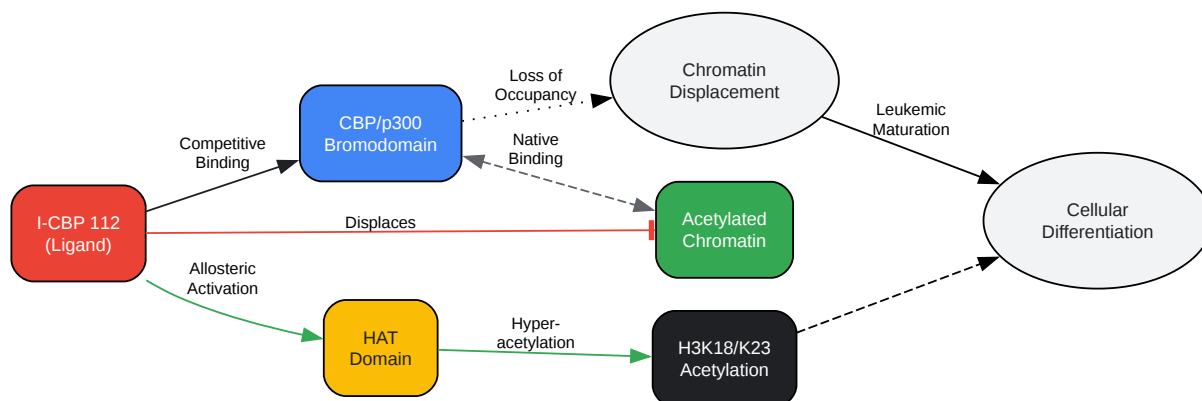
Quantitative Selectivity Profile

Target Domain	Kd (nM)	Selectivity Ratio (vs. CBP)
CBP Bromodomain	151	1x (Reference)
p300 Bromodomain	167	~1.1x
BRD4 (BD1)	> 50,000	> 300x
BRD4 (BD2)	> 50,000	> 300x
BRD2 / BRD3	> 50,000	> 300x

Data synthesized from Picaud et al., Cancer Res 2015.^{[1][5]}

Visualization of Signaling Pathways^[1]

The following diagram illustrates the dual mechanism of **I-CBP 112**: displacing the protein from chromatin while simultaneously triggering downstream HAT activity.



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Figure 1: Dual mechanism of **I-CBP 112** showing chromatin displacement and allosteric HAT activation.

Experimental Validation Protocols

To rigorously validate **I-CBP 112** activity in your specific model, utilize the following self-validating protocols. These are designed to confirm target engagement (FRAP) and genomic impact (ChIP-Seq).

Protocol A: Fluorescence Recovery After Photobleaching (FRAP)

Objective: Quantify the displacement of CBP from chromatin in live cells. A decrease in recovery time (

) indicates reduced chromatin binding affinity.

Methodology:

- **Transfection:** Transfect HEK293T or U2OS cells with a plasmid encoding GFP-CBP-Bromodomain (or full-length GFP-CBP).

- Control: Include a parallel transfection with a GFP-CBP mutant (N1168F) which cannot bind acetyl-lysine, serving as a "zero-binding" control.
- Treatment: 24h post-transfection, treat cells with **I-CBP 112** (1-5 μ M) or DMSO vehicle for 1-4 hours.
- Photobleaching:
 - Use a confocal microscope with a high-power laser (488 nm).
 - Select a region of interest (ROI) within the nucleus (avoiding nucleoli).
 - Bleach the ROI (100% laser power, <200ms) to reduce fluorescence to ~0%.
- Acquisition: Monitor fluorescence recovery in the ROI every 0.5s for 60-120 seconds.
- Analysis:
 - Normalize data:
.
 - Fit to a single exponential recovery curve.
 - Validation Criteria: **I-CBP 112** treatment should significantly reduce the (half-time of recovery) compared to DMSO, mimicking the kinetics of the N1168F mutant (rapid diffusion due to lack of binding).

Protocol B: ChIP-Seq for Genomic Displacement

Objective: Map the genome-wide loss of CBP/p300 occupancy.

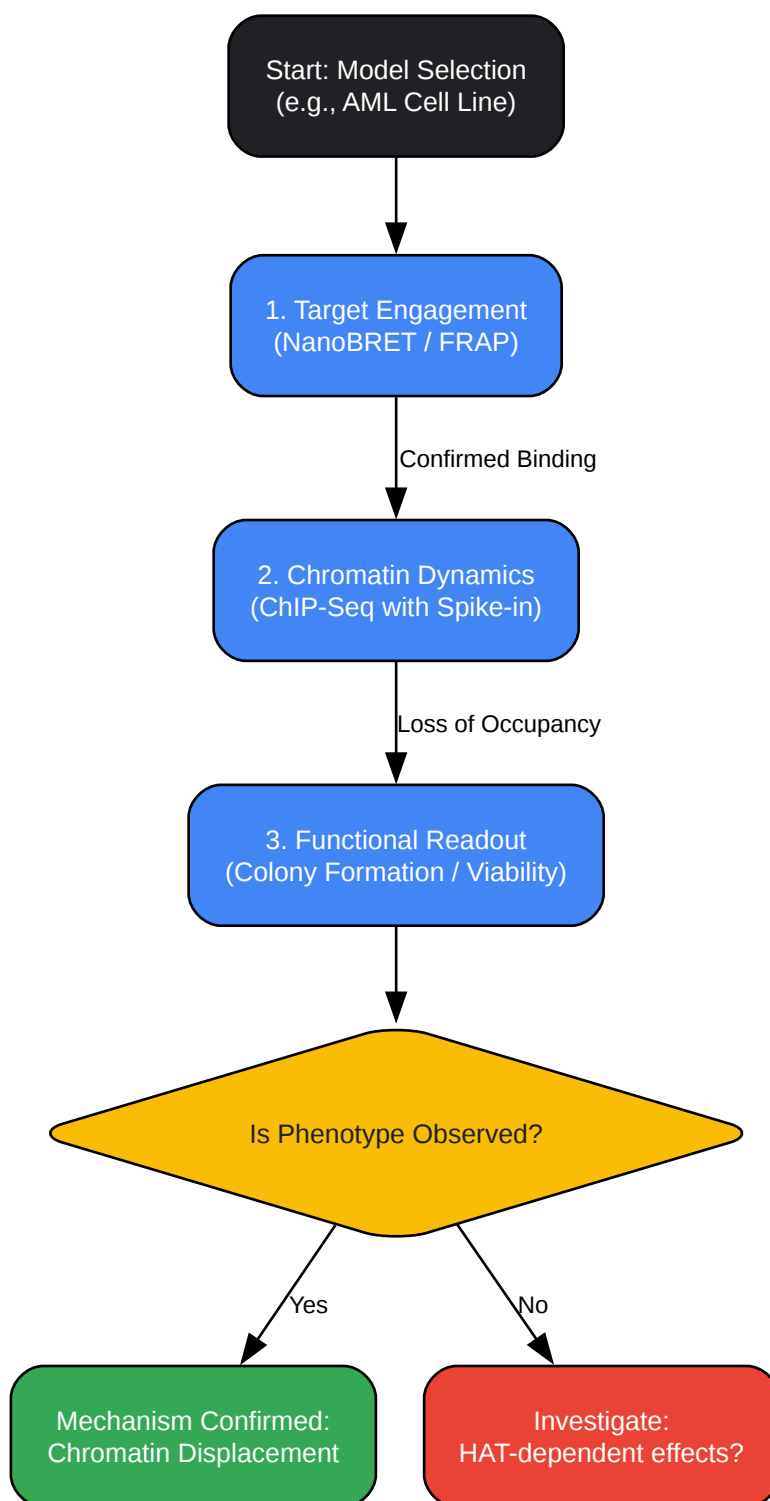
Methodology:

- Crosslinking: Treat cells (e.g., MOLM-13 or K562) with **I-CBP 112** (2 μ M, 6h). Crosslink with 1% formaldehyde for 10 min.

- Spike-in Normalization (Critical): Because **I-CBP 112** causes global loss of binding, standard normalization (RPM) will mask the effect. You must use Drosophila or mouse chromatin spike-ins to normalize the sequencing library.
- Immunoprecipitation: Use a validated antibody against CBP (e.g., Cell Signaling D6C5) or p300.
- Sequencing & Analysis:
 - Map reads to the reference genome (hg38) and the spike-in genome.
 - Calculate a scaling factor based on spike-in read counts.
 - Validation Criteria: A successful experiment will show a global reduction in peak height at super-enhancers and promoters in the treated sample vs. control after spike-in normalization.

Experimental Workflow Visualization

The following diagram outlines the logical flow for validating **I-CBP 112** in a new biological model, ensuring robust data generation.



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Figure 2: Step-by-step validation workflow for **I-CBP 112**.

Therapeutic Implications

Acute Myeloid Leukemia (AML)

I-CBP 112 has demonstrated significant efficacy in MLL-fusion driven leukemias.[2] The mechanism involves the displacement of the CBP/p300 complex from specific loci required for the maintenance of the "stemness" program (e.g., MYC, BCL2).

- Synergy: It acts synergistically with BET inhibitors (e.g., JQ1) and standard chemotherapy (Doxorubicin), suggesting a potential for combination therapy to overcome resistance.[6]

Prostate Cancer

In androgen receptor (AR)-positive prostate cancer, CBP/p300 are critical co-activators for AR. **I-CBP 112** disrupts this interaction, leading to downregulation of AR-target genes and inhibition of tumor growth.[5]

References

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